

m-Methyl Red: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *m*-Methyl red

Cat. No.: B1265907

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Introduction

m-Methyl red, chemically known as 2-(N,N-dimethyl-4-aminophenyl)azobenzenecarboxylic acid, is an azo dye extensively utilized in laboratory settings as a pH indicator.^[1] Its distinct color change from red in acidic solutions to yellow in basic solutions makes it a valuable tool in acid-base titrations and microbiological assays.^{[1][2]} This guide provides an in-depth overview of the safety protocols, handling procedures, and experimental applications of **m-Methyl red** to ensure its safe and effective use in research and development.

Physicochemical and Toxicological Properties

m-Methyl red is a dark red crystalline powder.^[1] While generally considered to have low acute toxicity, it is important to handle it with care as it can be a possible irritant and mutagen. The International Agency for Research on Cancer (IARC) has classified **m-Methyl red** in Group 3, meaning it is not classifiable as to its carcinogenicity to humans.^[1]

Quantitative Data Summary

The following tables summarize the key quantitative data for **m-Methyl red**.

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₁₅ H ₁₅ N ₃ O ₂	[3]
Molecular Weight	269.3 g/mol	[3]
Melting Point	179-182 °C	
pH Range	4.4 (Red) - 6.2 (Yellow)	[1][2]
pKa	5.1	[1][2]
Solubility	Soluble in ethanol and acetic acid; practically insoluble in water.	

Table 2: Toxicological Data

Metric	Value	References
Acute Oral Toxicity (Category 5)	May be harmful if swallowed.	
Carcinogenicity	IARC Group 3: Not classifiable as to its carcinogenicity to humans.	[1]
Chronic Effects	Possible mutagen.	

Safety and Handling Precautions

Adherence to proper safety and handling procedures is crucial when working with **m-Methyl red** to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **m-Methyl red**, especially in its powdered form, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A laboratory coat or other protective clothing to prevent skin contact.
- Respiratory Protection: In cases of significant dust generation, a NIOSH-approved respirator is recommended.

Handling and Storage

- Handling: Use **m-Methyl red** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^[4] Avoid contact with skin and eyes.^[1] Wash hands thoroughly after handling.^[1]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.^[5] Keep the container tightly closed.

Spills and Waste Disposal

- Spills: In case of a spill, avoid generating dust.^[6] Carefully sweep up the solid material and place it in a sealed container for disposal.^[6] The spill area should then be cleaned with soap and water.
- Waste Disposal: Dispose of **m-Methyl red** waste in accordance with local, state, and federal regulations.^[7] Do not allow it to enter drains or waterways.^[1]

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	First Aid Measures	References
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.	[4]
Skin Contact	Remove contaminated clothing. Wash the affected area immediately with plenty of soap and water. Seek medical attention if irritation develops.	[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[1]

Experimental Protocols

m-Methyl red is a versatile indicator with applications in various analytical techniques.

Preparation of m-Methyl Red Indicator Solution (0.1%)

This protocol outlines the preparation of a 0.1% **m-Methyl red** indicator solution for use in titrations and other assays.

Materials:

- **m-Methyl red** powder
- 95% Ethanol

- Distilled water
- 0.1 M Sodium Hydroxide (NaOH)
- 100 mL volumetric flask
- Weighing scale
- Magnetic stirrer and stir bar (optional)

Procedure:

- Accurately weigh 0.1 g of **m-Methyl red** powder.
- Dissolve the powder in 60 mL of 95% ethanol in the 100 mL volumetric flask. Gentle warming may be required to facilitate dissolution.
- Add distilled water to bring the final volume to 100 mL.
- Mix the solution thoroughly.
- Store the indicator solution in a tightly sealed, labeled bottle at 4°C.

Acid-Base Titration Using m-Methyl Red

This protocol describes the use of **m-Methyl red** as an indicator for the titration of a weak base with a strong acid.

Materials:

- **m-Methyl red** indicator solution
- Analyte (weak base of unknown concentration)
- Titrant (strong acid of known concentration)
- Burette
- Erlenmeyer flask

- Pipette
- Magnetic stirrer and stir bar

Procedure:

- Rinse the burette with the titrant (strong acid) and fill it, ensuring no air bubbles are present in the tip. Record the initial volume.
- Pipette a known volume of the analyte (weak base) into the Erlenmeyer flask.
- Add 2-3 drops of **m-Methyl red** indicator solution to the analyte. The solution should turn yellow.
- Place the Erlenmeyer flask on a magnetic stirrer and begin gentle stirring.
- Slowly add the titrant from the burette to the analyte, observing the color change.
- The endpoint is reached when the solution exhibits a sharp color change from yellow to red.
- Record the final volume of the titrant.
- Calculate the concentration of the analyte using the titration formula: $M_1V_1 = M_2V_2$, where M_1 and V_1 are the molarity and volume of the acid, and M_2 and V_2 are the molarity and volume of the base.

Methyl Red (MR) Test in Microbiology

The MR test is a biochemical test used to identify bacteria that produce stable acids through mixed-acid fermentation of glucose.^[2]

Materials:

- MR-VP broth
- Pure bacterial culture (18-24 hours old)
- **m-Methyl red** indicator solution

- Sterile test tubes
- Incubator (35-37°C)

Procedure:

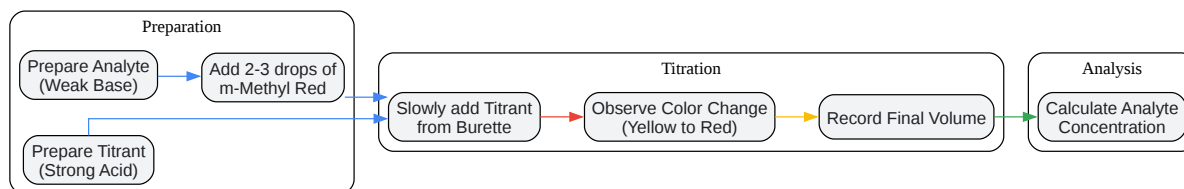
- Inoculate a tube of MR-VP broth with a light inoculum of the pure bacterial culture.
- Incubate the tube aerobically at 35-37°C for a minimum of 48 hours.[\[8\]](#)
- After incubation, aseptically transfer approximately 1 mL of the broth to a clean, sterile test tube.
- Add 5-6 drops of the **m-Methyl red** indicator solution to the 1 mL aliquot of broth.[\[8\]](#)
- Observe for an immediate color change.

Interpretation of Results:

- Positive Result: A distinct red color indicates the production of stable acids, lowering the pH to 4.4 or below.
- Negative Result: A yellow color indicates that stable acids were not produced, and the pH remains above 6.2.
- Inconclusive Result: An orange color may indicate an inconclusive result. The remaining broth should be re-incubated for up to 5 days and the test repeated.[\[9\]](#)

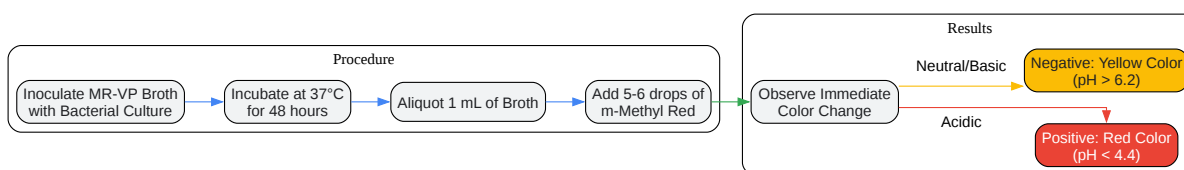
Visualized Workflows

The following diagrams illustrate the experimental workflows for acid-base titration and the Methyl Red test.



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Caption: Workflow for Acid-Base Titration using **m-Methyl Red**.



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Caption: Workflow for the Microbiological Methyl Red (MR) Test.

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